

Personal protective equipment for handling ERGi-USU-6 mesylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *ERGi-USU-6 mesylate*

Cat. No.: *B14079476*

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Essential Safety and Handling Guide for ERGi-USU-6 Mesylate

For Research Use Only. Not for human or veterinary use.^[1]

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **ERGi-USU-6 mesylate**. The following procedures are designed to ensure safe handling, storage, and disposal of this potent ERG inhibitor.

ERGi-USU-6 mesylate is an inhibitor of ERG and R1OK2, with IC₅₀ values of 0.17 and 0.13 μ M in VCaP cells, respectively.^[2] It is supplied as a solid powder and should be handled with care in a laboratory setting.^[1]

Personal Protective Equipment (PPE) and Engineering Controls

Appropriate PPE and engineering controls are mandatory to minimize exposure when handling **ERGi-USU-6 mesylate**.

Control Type	Minimum Requirement	Recommended for
Engineering Controls	Certified Chemical Fume Hood	All handling of solid powder and stock solutions
Ventilated Balance Enclosure (VBE)	Weighing of solid powder	
Eye/Face Protection	ANSI-approved Safety Glasses with side shields	All laboratory operations
Chemical Splash Goggles	Preparing solutions, potential for splash	
Hand Protection	Nitrile Gloves (ensure no tears or holes)	All handling procedures
Body Protection	Fully-buttoned Laboratory Coat	All laboratory operations
Respiratory Protection	NIOSH-approved Respirator (e.g., N95)	Recommended during weighing of powder if a VBE is not available

Operational Plans: Handling and Storage

Storage:

- Long-term (months to years): Store at -20°C, dry and protected from light.[1]
- Short-term (days to weeks): Store at 0 - 4°C.[1]
- Stock Solutions: Store at -80°C for up to 6 months or -20°C for up to 1 month.[2] Ensure containers are sealed to protect from moisture.[2]

Experimental Protocol: Preparing a Stock Solution

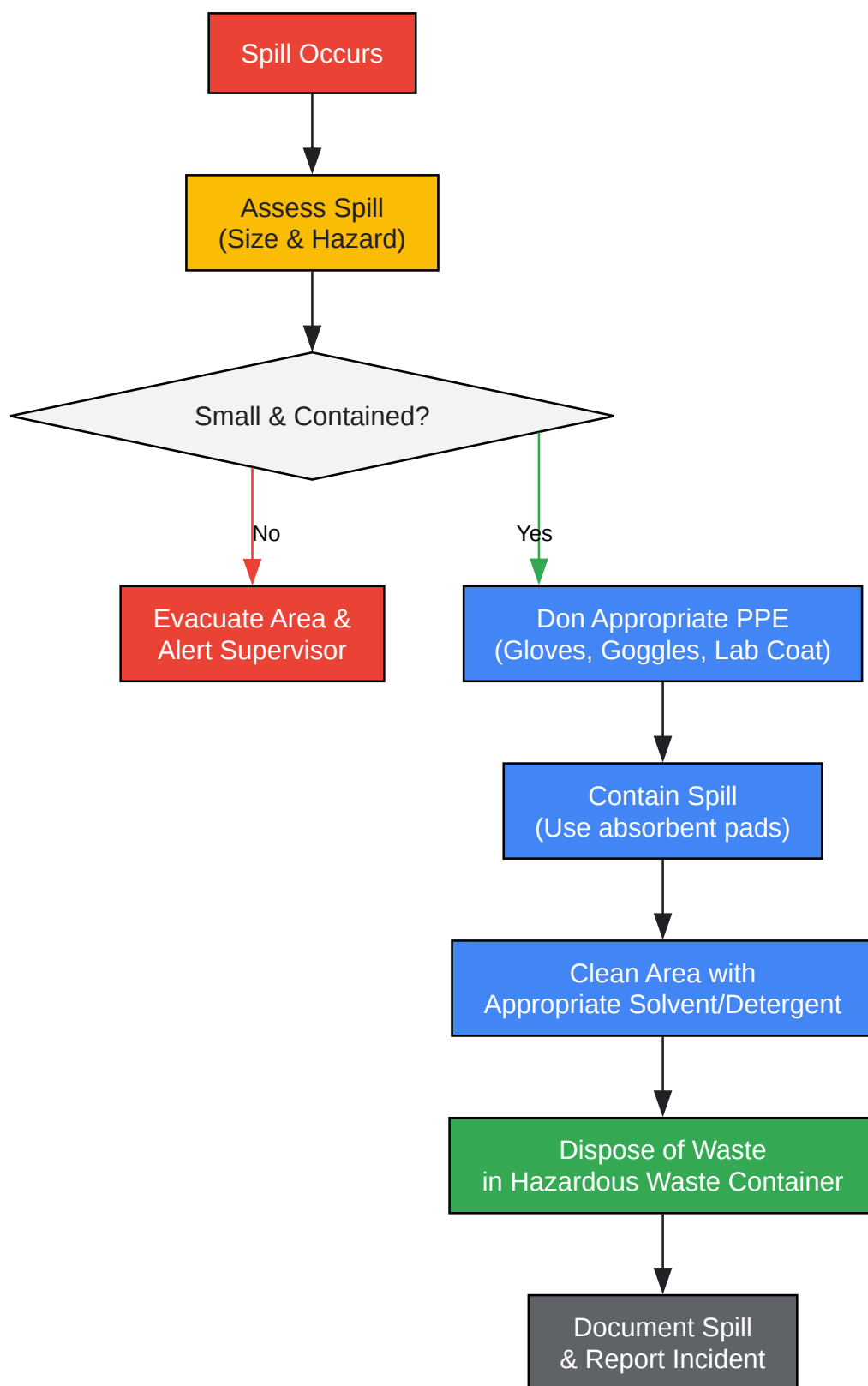
The following is a general protocol for preparing a stock solution. Specific experimental needs may require adjustments. All steps must be performed in a chemical fume hood.

- Preparation: Don all required PPE (lab coat, gloves, safety goggles). Prepare the work surface in the chemical fume hood by laying down absorbent bench paper.
- Weighing: Tare a suitable container (e.g., a microcentrifuge tube) on a calibrated analytical balance within a ventilated enclosure. Carefully add the desired amount of **ERGI-USU-6 mesylate** powder to the container.
- Solubilization: Add the appropriate volume of solvent (e.g., DMSO) to the powder to achieve the desired concentration.^[3]
- Mixing: Cap the container securely and vortex until the solid is completely dissolved.
- Labeling and Storage: Clearly label the container with the compound name, concentration, solvent, and date of preparation. Store at the appropriate temperature as specified above.

Emergency Procedures: Spill and Exposure Plan

Immediate and correct response to a spill is critical to prevent exposure.

Spill Response Workflow



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Caption: Workflow for responding to a chemical spill.

Exposure Protocol:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with a gentle stream of lukewarm water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Disposal Plan

All waste containing **ERGİ-USU-6 mesylate**, including empty containers, contaminated PPE, and cleaning materials, must be treated as hazardous chemical waste.

- Segregation: Collect all solid and liquid waste in separate, clearly labeled, and sealed hazardous waste containers.
- Labeling: Ensure containers are labeled with "Hazardous Waste," the full chemical name ("**ERGİ-USU-6 mesylate**"), and any associated hazards.
- Storage: Store waste containers in a designated, secondary containment area away from incompatible materials.
- Disposal: Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office, following all local, state, and federal regulations. Do not dispose of this chemical down the drain or in regular trash.

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References

- 1. medkoo.com [medkoo.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
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